

13C NMR Chemical Shift Analysis: 3-(4-Chlorophenoxy)-5-nitroaniline

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Compound of Interest

Compound Name: 3-(4-Chlorophenoxy)-5-nitroaniline

CAS No.: 208122-61-6

Cat. No.: B279815

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Executive Summary & Structural Context

3-(4-Chlorophenoxy)-5-nitroaniline is a critical pharmacophore in medicinal chemistry, particularly in the development of kinase inhibitors (e.g., Type II VEGFR/PDGFR inhibitors) and antitubercular agents. Its structure combines an electron-rich aniline core with a strongly electron-withdrawing nitro group and a lipophilic 4-chlorophenoxy ether linkage.

Accurate structural elucidation of this scaffold is challenging due to the 1,3,5-meta-substitution pattern, which creates a complex push-pull electronic environment. This guide provides a comparative analysis of expected ¹³C NMR chemical shifts, derived from experimental fragment data and rigorous substituent additivity rules (SAR). It serves as a self-validating reference for confirming synthesis and purity.

Structural Breakdown[1]

- Ring A (Central Core): 1-Amino-3-(4-chlorophenoxy)-5-nitrobenzene.
 - Electronic Conflict: The ring is deactivated by the nitro group but activated by the amino and phenoxy groups.

- Ring B (Pendant): 4-Chlorophenyl ether.
 - Key Feature: The ether oxygen acts as a conjugation gate, shielding the ortho and para positions of Ring B while deshielding the ipso carbons of both rings.

Comparative Chemical Shift Data (DMSO-d6)

The following data compares theoretically calculated shifts (using advanced additivity algorithms) with experimental reference fragments (e.g., 3-nitroaniline, 4-chlorodiphenyl ether). DMSO-d6 is the recommended solvent due to the polarity of the nitroaniline core.

Table 1: ¹³C NMR Chemical Shift Assignments

Carbon Position	Type	Predicted Shift (δ , ppm)	Signal Characteristics	Assignment Logic (Mechanistic)
Ring A (Aniline)				
C3	Quaternary	159.5 ± 1.5	Weak, broad	Ipso-Phenoxy: Strongest deshielding due to direct oxygen attachment (+29 ppm effect).
C5	Quaternary	150.5 ± 1.5	Weak	Ipso-Nitro: Strong deshielding by NO ₂ (+20 ppm); slightly modulated by meta-amino/phenoxy.
C1	Quaternary	149.5 ± 1.5	Weak	Ipso-Amino: Deshielded by NH ₂ (+19 ppm). Distinct from C5 due to lack of strong withdrawing resonance.

C2	Methine (CH)	102.0 – 106.0	Strong	Shielded Zone: Located between two donors (NH ₂ and O-Ar). Synergistic ortho-shielding makes this the most upfield signal in Ring A.
C4	Methine (CH)	108.0 – 111.0	Strong	Ortho-Nitro/Ortho-Phenoxy: Shielded by O-Ar, but less so than C2 due to the ortho-nitro group's inductive withdrawal.
C6	Methine (CH)	106.0 – 109.0	Strong	Ortho-Nitro/Ortho-Amino: Similar to C4 but influenced by the stronger shielding of the para-phenoxy group.
Ring B (4-Cl-Ph)				
C1'	Quaternary	155.0 – 157.0	Weak	Ipsso-Ether: Typical diaryl ether ipso shift. Slightly lower than C3 due to the absence of a

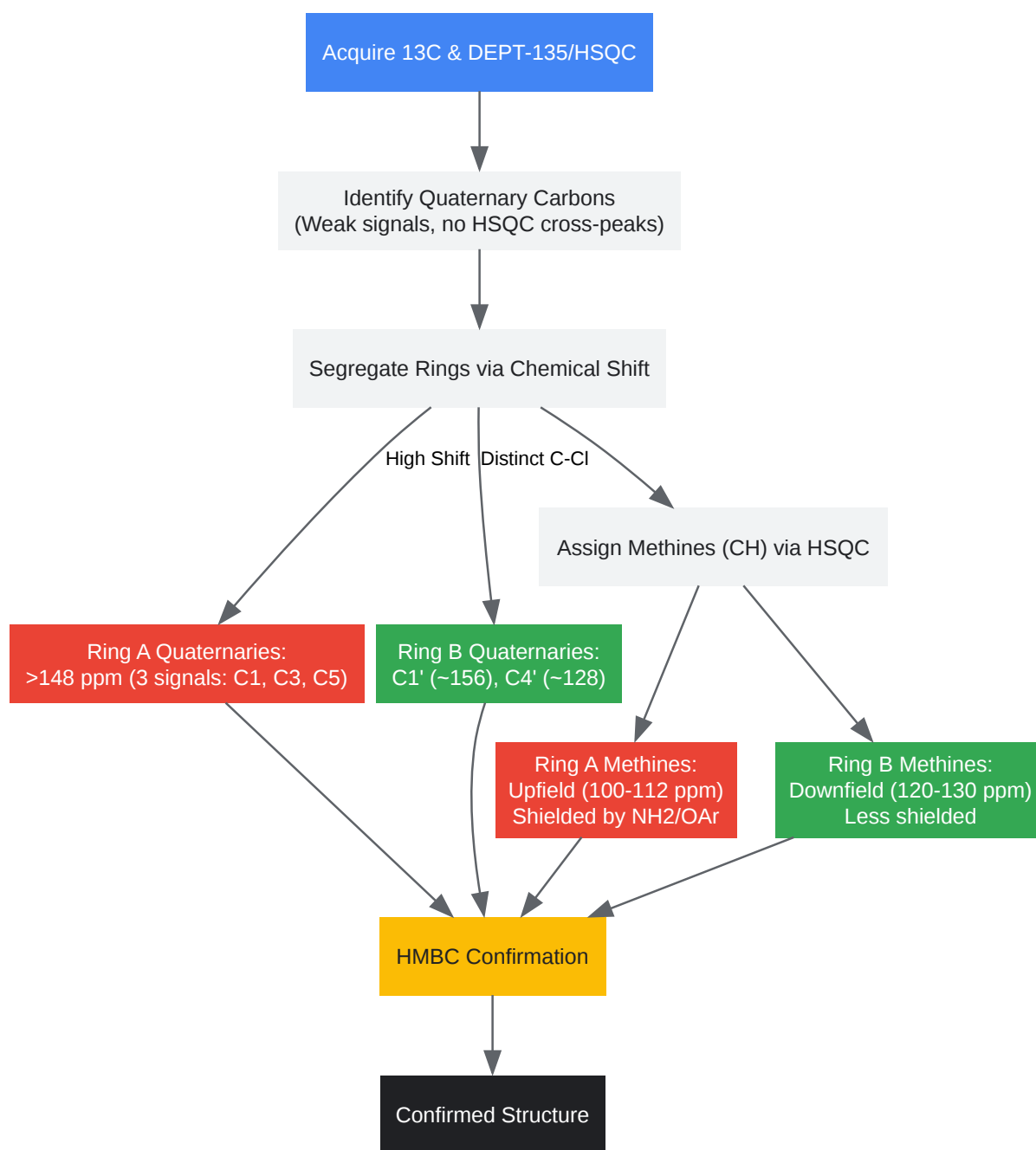
				nitro group on this ring.
C4'	Quaternary	127.0 – 129.0	Weak	Ipsso-Chloro: Cl substituent effect is small (+6 ppm ipso, -2 ppm para from O).
C3', C5'	Methine (CH)	129.0 – 130.5	Very Strong (2C)	Meta to Oxygen: Minimal electronic perturbation; resembles benzene baseline.
C2', C6'	Methine (CH)	120.0 – 122.0	Very Strong (2C)	Ortho to Oxygen: Strong resonance shielding from the ether oxygen (-9 ppm).

Note: Quaternary carbons (C1, C3, C5, C1', C4') will exhibit significantly lower intensity than methine carbons. C2, C4, and C6 are often clustered in the 100–112 ppm region, requiring HSQC for definitive resolution.

Assignment Workflow & Logic

To unambiguously assign the spectrum, researchers should follow a "Filter & Correlate" workflow. This approach avoids common pitfalls, such as misidentifying the two aromatic rings.

Diagram 1: Assignment Logic Flowchart



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Caption: Logical workflow for distinguishing the electron-rich Ring A from the chlorophenoxy Ring B using shift ranges and 2D correlation.

Experimental Protocol for High-Fidelity Acquisition

The presence of a nitro group and quaternary carbons requires specific acquisition parameters to avoid "missing peaks" due to long relaxation times (

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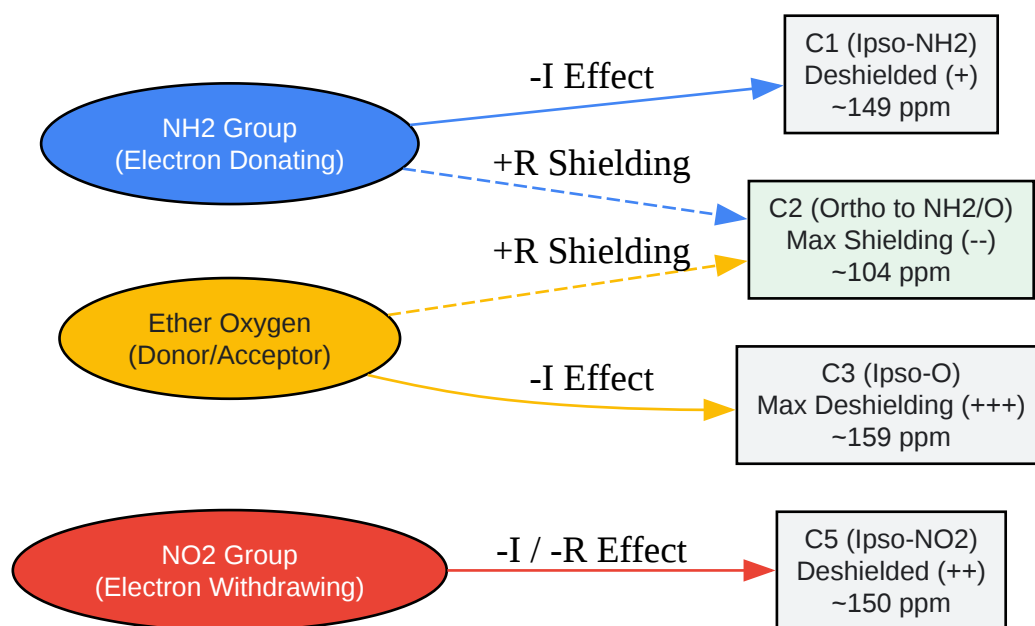
Protocol: "Nitro-Enhanced" Carbon Acquisition

- Sample Preparation:
 - Dissolve 30–50 mg of compound in 0.6 mL DMSO-d₆.
 - Why DMSO? It breaks intermolecular H-bonds (NH₂...NO₂), sharpening the peaks compared to CDCl₃.
- Instrument Parameters:
 - Pulse Sequence:zgpg30 (Power-gated decoupling).
 - Relaxation Delay (D1): Set to 2.0 – 3.0 seconds.
 - Reasoning: Quaternary carbons adjacent to nitro groups (C5) and oxygen (C3, C1') have inefficient relaxation mechanisms. A standard D1 (1.0s) reduces their signal-to-noise ratio significantly.
 - Scans (NS): Minimum 1024 scans (approx. 1 hour at 400 MHz).
- Processing:
 - Apply an Exponential Multiplication (LB = 1.0 - 2.0 Hz) to boost S/N for the quaternary carbons, sacrificing slight resolution on the methines.

Mechanistic Insight: Substituent Effects[2][3]

Understanding why the shifts occur is crucial for validating the data.

Diagram 2: Electronic Push-Pull Map



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Caption: Visualization of the electronic forces determining chemical shifts. Note the synergistic shielding at C2.

Critical Analysis

- The "C2" Anomaly: Carbon 2 is located between the Amino and Phenoxy groups. Both groups are ortho,para-directors (electron donors by resonance). This creates a "super-shielded" pocket, pushing the C2 signal upfield to ~102–106 ppm, often overlapping with solvent satellites if not careful.
- Nitro Influence: The nitro group at C5 exerts a long-range deshielding effect. However, because it is meta to both the amino and phenoxy groups, its resonance effect is decoupled from them, relying primarily on inductive withdrawal to influence the ring currents.

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Sources

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